

Technical Guide: Thermal Decomposition of N-Propylhydroxylamine Hydrochloride

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Compound of Interest

Compound Name:	<i>N-propylhydroxylamine hydrochloride</i>
CAS No.:	85264-32-0
Cat. No.:	B3387858

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Executive Summary

N-Propylhydroxylamine Hydrochloride (N-PHA·HCl) is a thermally unstable, high-energy intermediate used in the synthesis of pharmaceutical actives and agrochemicals. Like many N-alkyl hydroxylamine salts, it exhibits autocatalytic decomposition behavior.

- **Critical Hazard:** The material possesses a high enthalpy of decomposition (), capable of generating rapid pressure rise rates () in confined vessels.
- **Trigger:** Decomposition is initiated by thermal stress (onset) but can be catalyzed at significantly lower temperatures by transition metals (Fe, Cu) or high acidity.
- **Mechanism:** The primary pathway involves disproportionation driven by redox instability, releasing toxic and flammable gases (HCl, propene, nitrogen oxides).

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

Property	Data	Notes
Chemical Name	N-Isopropylhydroxylamine Hydrochloride	Most common "N-propyl" variant in drug dev.
CAS Number	50632-53-6	Linear isomer CAS is less common.
Structure		Secondary amine oxide precursor.
Molecular Weight	111.57 g/mol	
Physical State	White Crystalline Solid	Hygroscopic.
Melting Point	68 – 72 °C	Critical: Melts before decomposing.
Solubility	Soluble in water, ethanol	Aqueous solutions are less stable than solid.

Thermal Decomposition Dynamics

Thermodynamic Parameters

The thermal stability of N-PHA-HCl is governed by its weak N-O bond and the presence of the chloride counter-ion, which can catalyze dehydration and elimination reactions.

- Onset Temperature ():
 - DSC (Open Pan): ~150–160 °C
 - DSC (Sealed Pan): ~135–140 °C (Lower due to autocatalysis by trapped gases).
- Enthalpy of Decomposition (

):

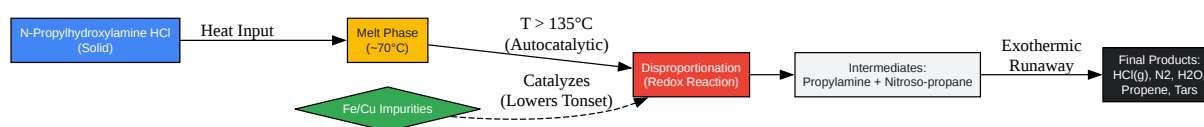
- Estimated Range: -1800 to -2200 J/g.
- Significance: This energy release is comparable to mononitrotoluene explosives, classifying it as a Class 4.1 Flammable Solid or potentially explosive under confinement.

Decomposition Mechanism

The decomposition is a complex, multi-step process involving disproportionation and elimination.

- Melt Phase Initiation: The salt melts (~70°C), increasing molecular mobility.
- Disproportionation (Redox): The N-alkyl hydroxylamine molecules react with each other to form the corresponding amine and a higher oxidation state species (nitroso or nitrone).
- Elimination (Acid Catalyzed): The presence of HCl facilitates the elimination of water to form the imine/nitrone, or elimination of the hydroxyl group.
- Gas Generation: Final degradation produces non-condensable gases (N₂, N₂O), HCl vapor, and volatile organics (propene, acetone oxime).

Visualization: Decomposition Pathway



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Caption: Thermal degradation pathway showing phase transition followed by autocatalytic disproportionation.

Process Safety & Experimental Protocols

Safety Testing Hierarchy

To validate the safety of N-PHA·HCl in a process, a tiered testing approach is required.

Protocol A: Differential Scanning Calorimetry (DSC)[1][2]

- Purpose: Determine

and

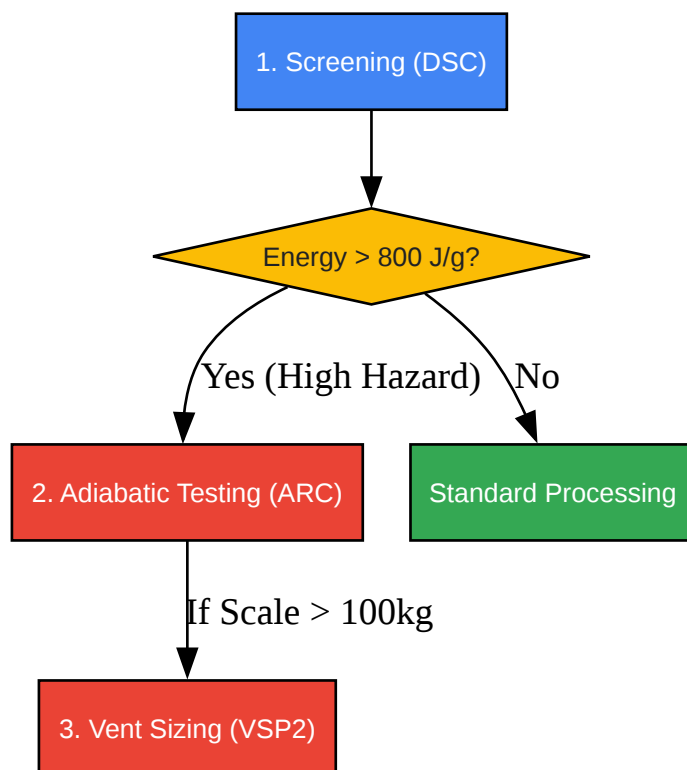
.
- Method:
 - Load 2–5 mg of sample into a Gold-plated high-pressure crucible (to prevent reaction with steel/aluminum and contain pressure).
 - Ramp temperature from 30°C to 300°C at 5°C/min.
 - Analysis: Identify the first exothermic deviation.
 - Warning: If using standard aluminum pans, HCl release may corrode the pan, producing artifacts or venting.

Protocol B: Accelerating Rate Calorimetry (ARC)

- Purpose: Determine "Time to Maximum Rate" (TMR) and Self-Accelerating Decomposition Temperature (SADT).
- Method:
 - Load 1–2 g of sample into a Titanium or Hastelloy spherical bomb.
 - Use "Heat-Wait-Search" mode (Step 5°C, Wait 15 min, Threshold 0.02°C/min).
 - Critical Output: Calculate

(Temperature where runaway occurs in 24 hours).

Visualization: Safety Assessment Workflow



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Caption: Tiered thermal safety testing workflow for high-energy hydroxylamine derivatives.

Storage & Handling Mitigation

The instability of N-PHA·HCl requires strict adherence to the following "Self-Validating" handling systems:

- Metal Exclusion:
 - Risk: Transition metals (Fe, Cu, Ni) act as redox catalysts, lowering decomposition onset by $>50^{\circ}\text{C}$.
 - Control: Use glass-lined or PTFE-coated reactors. Avoid stainless steel for long-term storage of solutions. Use chelating agents (e.g., EDTA) if metal contamination is suspected in aqueous streams.
- Temperature Control:

- Limit: Store below 30°C.
- Monitoring: Continuous temperature logging. If bulk temperature exceeds 50°C, initiate emergency cooling or quenching (water dilution).
- Atmosphere:
 - Store under dry Nitrogen. Moisture absorption can lead to clumping and localized heating during dissolution.

References

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Sources

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